

An In-depth Technical Guide to the Structural Properties of (+)-cis-2-Benzylaminocyclohexanemethanol

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Compound of Interest

Compound Name:	(+)-cis-2-Benzylaminocyclohexanemethanol
CAS No.:	71581-92-5
Cat. No.:	B1270551

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Abstract

(+)-cis-2-Benzylaminocyclohexanemethanol, a chiral amino alcohol, is a valuable building block in the field of asymmetric synthesis and medicinal chemistry. Its rigid cis-1,2-disubstituted cyclohexane framework provides a well-defined stereochemical environment, making it an important scaffold for the synthesis of chiral ligands and pharmacologically active molecules. This guide provides a comprehensive analysis of the structural properties of **(+)-cis-2-Benzylaminocyclohexanemethanol**, integrating physicochemical data, detailed spectroscopic analysis (NMR, IR, and Mass Spectrometry), and a thorough examination of its stereochemistry and conformational preferences. Methodologies for its synthesis and characterization are presented to provide researchers, scientists, and drug development professionals with a definitive resource on this versatile chiral compound.

Introduction

Chiral 1,2-amino alcohols are privileged structures in organic synthesis, serving as precursors to a wide array of chiral auxiliaries, ligands, and catalysts.[1][2] Among these, **(+)-cis-2-Benzylaminocyclohexanemethanol**, with its defined (1R,2S) absolute configuration, offers a unique combination of steric bulk and functional handles. The cis relationship between the benzylamino and hydroxymethyl groups on the cyclohexane ring restricts conformational flexibility, providing a predictable platform for stereoselective transformations. This guide will elucidate the key structural features of this molecule, providing a foundational understanding for its application in synthetic and medicinal chemistry.

Physicochemical Properties

(+)-cis-2-Benzylaminocyclohexanemethanol is typically a white to off-white crystalline powder at room temperature.[3] Its bifunctional nature, containing both a secondary amine and a primary alcohol, allows it to act as both a hydrogen bond donor and acceptor, influencing its solubility and reactivity.

Property	Value	Source
CAS Number	71581-92-5	[3][4]
Molecular Formula	C ₁₄ H ₂₁ NO	[4]
Molecular Weight	219.32 g/mol	[4]
Appearance	White to light yellow crystal powder	[3]
Stereochemistry	(1R,2S)	[3]

Stereochemistry and Conformational Analysis

The stereochemical integrity of **(+)-cis-2-Benzylaminocyclohexanemethanol** is central to its utility in asymmetric synthesis. The (1R,2S) configuration dictates the spatial arrangement of the benzylamino and hydroxymethyl substituents on the cyclohexane ring.

Chair Conformations

The cyclohexane ring predominantly exists in a chair conformation to minimize angle and torsional strain.[5] For a cis-1,2-disubstituted cyclohexane, one substituent must occupy an

axial position while the other occupies an equatorial position.[2][6] Ring flipping results in the interconversion of these positions.

Caption: Chair conformations of **(+)-cis-2-Benzylaminocyclohexanemethanol**.

The equilibrium between these two conformers is dictated by the steric bulk of the substituents. The benzylamino group is sterically more demanding than the hydroxymethyl group. Therefore, the conformation where the larger benzylamino group occupies the more spacious equatorial position is expected to be the more stable and thus the major conformer at equilibrium.[2] This preference minimizes unfavorable 1,3-diaxial interactions.

Spectroscopic Characterization

Spectroscopic techniques are essential for the structural elucidation and purity assessment of **(+)-cis-2-Benzylaminocyclohexanemethanol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy provide detailed information about the connectivity and chemical environment of the atoms in the molecule.

^1H NMR (Typical, in CDCl_3):

- δ 7.20-7.40 ppm (m, 5H): Aromatic protons of the benzyl group.
- δ ~3.80 ppm (s, 2H): Methylene protons of the benzyl group ($-\text{CH}_2\text{-Ph}$).
- δ ~3.50-3.70 ppm (m, 2H): Methylene protons of the hydroxymethyl group ($-\text{CH}_2\text{-OH}$).
- δ ~2.50-3.00 ppm (m, 2H): Methine protons on the cyclohexane ring (CH-N and $\text{CH-CH}_2\text{OH}$).
- δ ~1.00-2.00 ppm (m, 8H): Methylene protons of the cyclohexane ring.
- Broad singlets: Protons of the $-\text{NH}$ and $-\text{OH}$ groups, which are exchangeable.

^{13}C NMR (Typical, in CDCl_3):

- δ ~140 ppm: Quaternary aromatic carbon of the benzyl group.

- δ ~127-129 ppm: Aromatic carbons of the benzyl group.
- δ ~65 ppm: Carbon of the hydroxymethyl group (-CH₂-OH).
- δ ~60 ppm: Methine carbon attached to the nitrogen (CH-N).
- δ ~51 ppm: Methylene carbon of the benzyl group (-CH₂-Ph).
- δ ~45 ppm: Methine carbon attached to the hydroxymethyl group (CH-CH₂OH).
- δ ~20-35 ppm: Methylene carbons of the cyclohexane ring.

Infrared (IR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule.

Wavenumber (cm ⁻¹)	Assignment	Intensity
~3300-3500	O-H stretch (alcohol)	Broad
~3300-3400	N-H stretch (secondary amine)	Medium
~3030	C-H stretch (aromatic)	Medium
~2850-2930	C-H stretch (aliphatic)	Strong
~1450-1500	C=C stretch (aromatic ring)	Medium
~1050-1150	C-O stretch (primary alcohol)	Strong
~1100-1200	C-N stretch (amine)	Medium
~690-770	C-H bend (aromatic out-of-plane)	Strong

The broad O-H and N-H stretching bands are characteristic of hydrogen bonding.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

Under electron ionization (EI), common fragmentation pathways for amino alcohols include alpha-cleavage and dehydration.[7] For **(+)-cis-2-Benzylaminocyclohexanemethanol**, key fragmentation pathways would include:

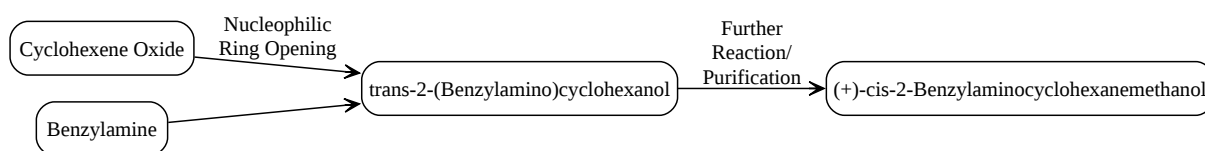
- Alpha-cleavage: Cleavage of the C-C bond adjacent to the nitrogen or oxygen atom.
 - Loss of the benzyl group to give a fragment corresponding to the aminocyclohexanemethanol cation.
 - Cleavage of the bond between C1 and C2 of the cyclohexane ring.
- Dehydration: Loss of a water molecule (18 amu) from the molecular ion.
- Benzylic cleavage: Formation of the stable benzyl cation (m/z 91).

Synthesis and Reactivity

(+)-cis-2-Benzylaminocyclohexanemethanol is a valuable chiral intermediate, often synthesized from readily available starting materials.

Synthetic Approach

A common and efficient method for the synthesis of cis-1,2-amino alcohols is the ring-opening of an epoxide with an amine.[8]



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Caption: Synthetic pathway to 2-Benzylaminocyclohexanemethanol derivatives.

Experimental Protocol: Synthesis of (±)-cis-2-Benzylaminocyclohexanemethanol

- To a solution of cyclohexene oxide in a suitable solvent (e.g., ethanol or isopropanol), add an equimolar amount of benzylamine.
- Heat the reaction mixture at reflux for several hours, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction to room temperature and remove the solvent under reduced pressure.
- The resulting crude product, a mixture of cis and trans isomers, can be purified by column chromatography on silica gel.
- Resolution of the racemic cis-isomer can be achieved using chiral acids to form diastereomeric salts, which can be separated by fractional crystallization, followed by basification to liberate the enantiomerically pure **(+)-cis-2-Benzylaminocyclohexanemethanol**.

Reactivity and Applications

The bifunctional nature of **(+)-cis-2-Benzylaminocyclohexanemethanol** allows for a variety of chemical transformations. The primary alcohol can be oxidized or converted to other functional groups, while the secondary amine can undergo N-alkylation, acylation, or be used as a directing group.

Its primary application lies in its role as a chiral ligand in asymmetric catalysis.^{[9][10]} Coordination of the nitrogen and oxygen atoms to a metal center creates a chiral environment that can induce high enantioselectivity in a variety of reactions, such as asymmetric reductions, alkylations, and cycloadditions.

Conclusion

(+)-cis-2-Benzylaminocyclohexanemethanol possesses a well-defined three-dimensional structure governed by its (1R,2S) stereochemistry and the conformational constraints of the cis-1,2-disubstituted cyclohexane ring. This in-depth guide has provided a comprehensive overview of its physicochemical properties, detailed spectroscopic signatures, and a thorough analysis of its stereochemical and conformational features. The synthetic strategies and an understanding of its reactivity underscore its importance as a versatile chiral building block in

modern organic synthesis and drug discovery. The data and protocols presented herein serve as a valuable resource for researchers leveraging the unique structural attributes of this important chiral molecule.

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